

In-Depth Technical Guide: Methyl 5-amino-3-methylpicolinate

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Compound of Interest

Compound Name: Methyl 5-amino-3-methylpicolinate

Cat. No.: B2484209

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CAS Number: 1263059-42-2

This technical guide provides a comprehensive overview of **Methyl 5-amino-3-methylpicolinate**, a substituted pyridine derivative of interest to researchers, scientists, and professionals in drug development. This document summarizes its chemical properties and outlines a putative synthetic pathway, addressing the current landscape of available information.

Chemical and Physical Properties

Methyl 5-amino-3-methylpicolinate is a heterocyclic compound with the molecular formula $C_8H_{10}N_2O_2$ and a molecular weight of 166.18 g/mol ^[1]. The structure consists of a pyridine ring substituted with a methyl group at the 3-position, an amino group at the 5-position, and a methyl ester at the 2-position. The presence of both amino and carboxylate functionalities on the pyridine core suggests its potential as a versatile building block in the synthesis of more complex molecules, particularly in the realm of medicinal chemistry.

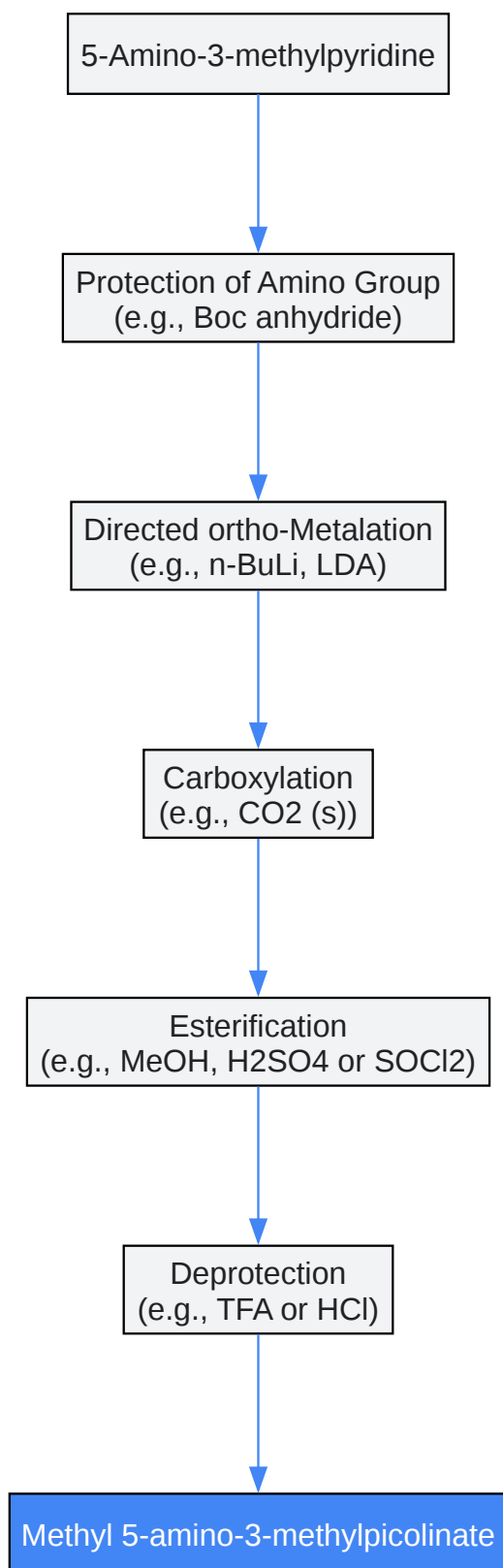
Property	Value
CAS Number	1263059-42-2
Molecular Formula	C ₈ H ₁₀ N ₂ O ₂
Molecular Weight	166.18 g/mol
Synonyms	5-Amino-3-methyl-pyridine-2-carboxylic acid methyl ester, Methyl 5-amino-3-methylpyridine-2-carboxylate

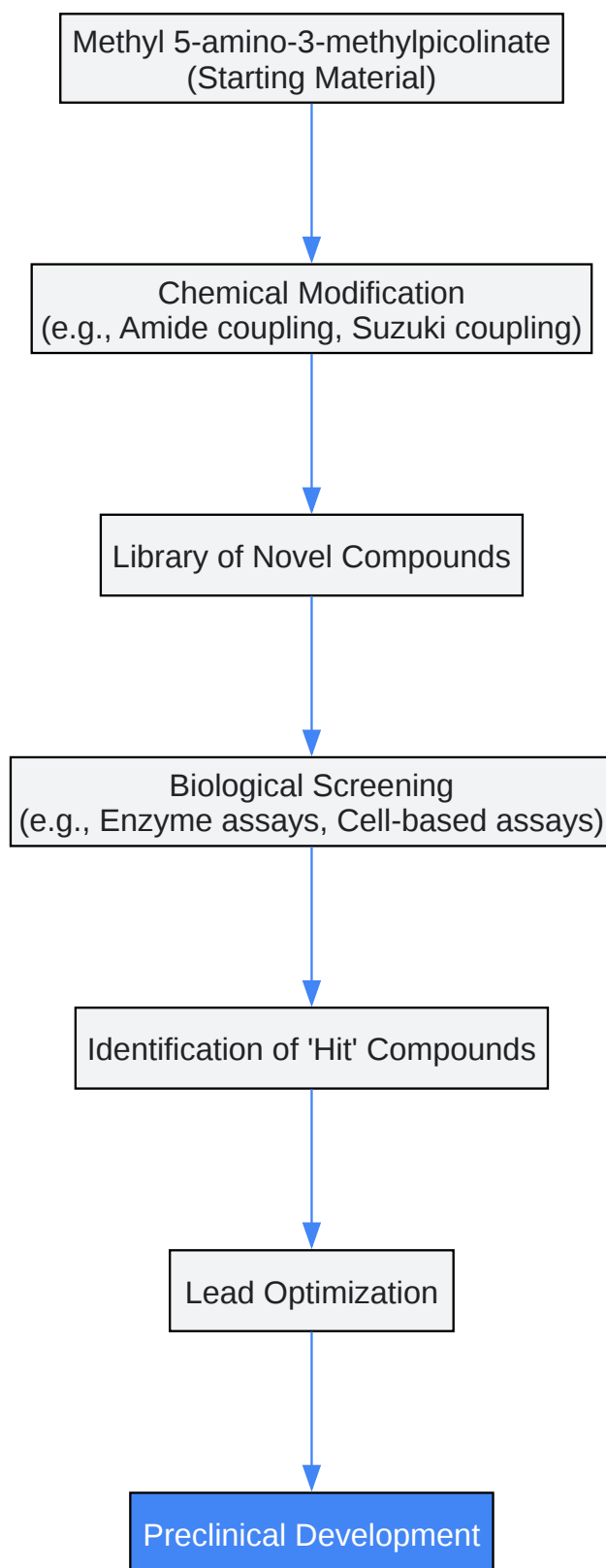
Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **Methyl 5-amino-3-methylpicolinate** (CAS 1263059-42-2) is not readily available in peer-reviewed literature, a plausible synthetic route can be inferred from established organic chemistry principles and published methods for analogous compounds. A potential pathway could involve the functionalization of a pre-existing substituted pyridine ring.

One possible conceptual approach could start from a suitable commercially available pyridine derivative, such as 5-amino-3-methylpyridine. The synthesis would then proceed through a directed ortho-metalation followed by carboxylation and subsequent esterification.

Hypothetical Synthesis Workflow:





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References

- 1. chembk.com [chembk.com]
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